

Application Note: Quantification of Prodelphinidin B3 using a Validated HPLC-UV Method

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Prodelphinidin B3*

CAS No.: 78362-05-7

Cat. No.: B3416401

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Prodelphinidin B3 is a B-type proanthocyanidin dimer found in various plant-based foods and extracts, such as barley, beer, and pine bark.[1][2] As a polyphenolic compound, it exhibits antioxidant properties, making its accurate quantification crucial for the quality control and standardization of food products, herbal extracts, and potential pharmaceutical ingredients. This application note details a validated High-Performance Liquid Chromatography (HPLC) method coupled with a Ultraviolet (UV) detector for the reliable quantification of **Prodelphinidin B3**.

Chemical Structure

The chemical structure of **Prodelphinidin B3** is provided below:

- Molecular Formula: C₃₀H₂₆O₁₄

- Molecular Weight: 610.5 g/mol

Quantitative Data Summary

The following table summarizes the quantitative performance of the HPLC-UV method for the analysis of **Prodelphinidin B3**.[\[1\]](#)

Parameter	Value
Linearity Range (µg/mL)	0.31–20.00
Regression Equation	$y = 5567.5x - 274.3$
Correlation Coefficient (R ²)	1.0000
Limit of Detection (LOD) (µg/mL)	0.04
Limit of Quantification (LOQ) (µg/mL)	0.13

Experimental Protocol

This protocol is adapted from a validated method for the analysis of phenolic compounds in plant extracts.[\[1\]](#)

1. Materials and Reagents

- **Prodelphinidin B3** certified reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- Methanol (HPLC grade)
- Sample containing **Prodelphinidin B3** (e.g., pine bark extract)

2. Instrumentation and Chromatographic Conditions

- HPLC System: An HPLC system equipped with a photodiode array (PDA) or UV detector.[1]
- Column: C18 analytical column (e.g., 250 mm × 4.6 mm, 3.0 μm particle size).[1]
- Mobile Phase:
 - Solvent A: 0.1% (v/v) formic acid in water.[1]
 - Solvent B: Acetonitrile.[1]

- Gradient Elution:

Time (min)	Solvent A (%)	Solvent B (%)
0	95	5
9	94	6
19	93	7
24	91	9
28	83	17
33	65	35
37	15	85
40	95	5

| 45 | 95 | 5 |

- Flow Rate: 1.0 mL/min.[1]
- Column Temperature: 25 °C.[1]
- Detection Wavelength: 280 nm.[1]
- Injection Volume: 10 μL

3. Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Prodelphinidin B3** standard and dissolve it in 10 mL of methanol. Store at -20°C in the dark.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the primary stock solution with 50% (v/v) aqueous methanol to achieve concentrations within the linearity range (e.g., 0.31, 0.625, 1.25, 2.5, 5, 10, and 20 µg/mL).

4. Sample Preparation

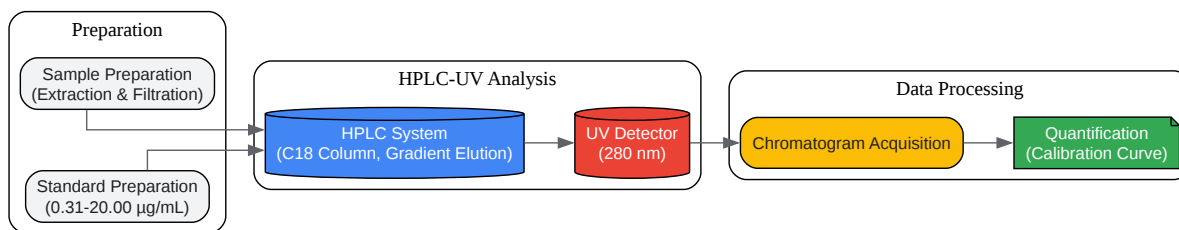
- Accurately weigh 10.0 mg of the sample (e.g., spray-dried pine bark extract).[1]
- Add 10 mL of 50% (v/v) aqueous methanol.[1]
- Sonicate the mixture for 5 minutes at 25 °C.[1]
- Dilute 1 mL of the mixture with 1 mL of 50% (v/v) aqueous methanol.[1]
- Filter the diluted sample through a 0.45 µm syringe filter prior to injection into the HPLC system.[1]

5. Analysis

- Inject the prepared standard and sample solutions into the HPLC system.
- Identify the **Prodelphinidin B3** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Construct a calibration curve by plotting the peak area of the standards against their corresponding concentrations.
- Quantify the amount of **Prodelphinidin B3** in the sample using the regression equation derived from the calibration curve.

Visualizations

Experimental Workflow Diagram



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Caption: Workflow for the quantification of **Prodelphinidin B3** by HPLC-UV.

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References

- 1. Development and validation of analytical HPLC for phenolics in Pinus densiflora bark extract - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Development of a Quantification Method for Procyanidin B1 and B3 in Pine Bark Extracts Using Heart-Cutting HPLC - PubMed [pubmed.ncbi.nlm.nih.gov]
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